

An In-depth Technical Guide to the Safety and Handling of Diflubenzuron-d4

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Compound of Interest

Compound Name: *Diflubenzuron-d4*

Cat. No.: *B12400141*

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **Diflubenzuron-d4**. The toxicological and physical data presented are primarily for the non-isotopically labeled parent compound, Diflubenzuron, as specific data for the deuterated form is limited. The safety and handling precautions for **Diflubenzuron-d4** are considered to be identical to those for Diflubenzuron. This guide is intended for use by qualified researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Diflubenzuron-d4 is the deuterated form of Diflubenzuron, a benzoylurea-based insecticide. It is a white to yellow crystalline solid.[1] Due to its low water solubility, it is often formulated as a soluble concentrate, flowable concentrate, or wettable powder.[2] Key physical and chemical properties are summarized below.

Property	Value	References
Chemical Name	N-[[[4-chlorophenyl)amino]carbonyl]-2,6-difluorobenzamide-d4	
CAS Number	35367-38-5 (for Diflubenzuron)	
Molecular Formula	C ₁₄ H ₅ D ₄ ClF ₂ N ₂ O ₂	N/A
Molecular Weight	310.7 g/mol (for Diflubenzuron)	
Appearance	White to yellow crystalline solid	[1]
Melting Point	210–230 °C	
Water Solubility	0.08 mg/L at 25 °C	[3]
Vapor Pressure	9.0 x 10 ⁻¹⁰ mm Hg	
Stability	Stable in acidic and neutral media; hydrolyzes in alkaline media (pH > 9). The solid is stable to sunlight, but light-sensitive in solution.[1][4]	

Hazard Identification and Toxicology

Diflubenzuron has low acute oral, dermal, and inhalation toxicity. The primary toxic effect associated with subchronic and chronic exposure in mammals is the formation of methemoglobin and sulfhemoglobin, which impairs the oxygen-carrying capacity of the blood. [2] It is classified by the WHO as "a product unlikely to present an acute hazard in normal use". [5]

Acute Toxicity Data

Species	Route	Value	Classification	References
Rat	Oral LD50	>5,000 mg/kg	Very Low Toxicity (Category IV)	
Mouse	Oral LD50	4,640 mg/kg	Very Low Toxicity	[6]
Rabbit	Dermal LD50	>2,000 mg/kg	Low Toxicity (Category III)	
Rat	Inhalation LC50	>2.49 mg/L	Very Low Toxicity (Category IV)	

Other Toxicological Endpoints

- Eye Irritation: Mild eye irritant in rabbits.[7]
- Skin Irritation: Not a skin irritant.[7]
- Dermal Sensitization: Not a skin sensitizer in guinea pigs.[7]
- Chronic Toxicity: The most sensitive endpoint is the formation of methemoglobinemia and/or sulfhemoglobinemia, observed in mice, rats, and dogs.[7] Prolonged or repeated exposure may cause damage to the blood, spleen, and liver.[8][9]
- Carcinogenicity: Studies in rats and mice have shown no evidence of carcinogenicity.[10][11]
- Genotoxicity: There is no evidence that Diflubenzuron is genotoxic.[11]
- Reproductive and Developmental Toxicity: Diflubenzuron does not appear to be a reproductive or developmental toxicant.[7][10][11]

Experimental Protocols

Detailed, proprietary experimental protocols for the toxicological studies cited are not publicly available. However, the studies follow established guidelines for chemical safety testing, such as those from the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity** (e.g., OECD TG 423): This study involves the administration of the test substance by gavage to fasted animals (typically rats). Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days. A post-mortem examination is also conducted. The LD50 value, the dose lethal to 50% of the test population, is then calculated.
- **Acute Dermal Toxicity** (e.g., OECD TG 402): The substance is applied to a shaved area of the skin of the test animal (e.g., rat or rabbit) and held in contact with an absorbent gauze dressing for 24 hours. Observations for mortality and signs of toxicity are carried out for 14 days.
- **Dermal and Eye Irritation** (e.g., OECD TG 404 & 405): A small amount of the substance is applied to the skin or into the conjunctival sac of the eye of a test animal (typically a rabbit). The sites are then examined and scored for signs of irritation (erythema, edema, opacity, etc.) at specific intervals.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate PPE are critical to minimize exposure.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [\[12\]](#)[\[13\]](#)
- Use appropriate engineering controls and manufacturing technologies to control airborne concentrations (e.g., drip-less quick connections). [\[8\]](#)[\[9\]](#)
- Provide eye flushing systems and safety showers close to the working place. [\[14\]](#)[\[15\]](#)

Personal Protective Equipment

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields or a face shield. [\[9\]](#) [\[12\]](#)[\[14\]](#)

- Skin Protection: Wear a laboratory coat and chemical-resistant gloves (e.g., PVC or neoprene).[5][12] Consider double gloving for added protection.[8][9] Additional garments such as sleevelets or aprons should be used to avoid exposed skin.[8][9]
- Respiratory Protection: If adequate local exhaust ventilation is not available or if handling dusty, powdered formulations, use a NIOSH/MSHA-approved respirator.[8][12]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[5][12]
- Do not eat, drink, or smoke in the work area.[5][13]
- Wash hands thoroughly after handling the substance.[5][13]
- Keep containers tightly closed when not in use.[14][15]

Storage and Disposal

- Storage: Store in a cool, dry, well-ventilated location in the original, tightly closed container.[3][8] Keep away from strong oxidizing agents, strong acids, and strong bases.[3][8]
- Disposal: Dispose of waste material and empty containers in accordance with all applicable local, state, and federal regulations. Proper incineration is the preferred method of disposal.[3][5] Do not contaminate water supplies with waste.[10]

First Aid and Emergency Procedures

Accidental Release Measures

- Personal Precautions: Evacuate the area. Wear appropriate PPE as described in Section 4.0. Avoid breathing dust or vapors.[4][12]
- Containment and Cleanup: For spills, prevent further leakage if safe to do so.[9][14] For solid spills, sweep or shovel the material into an appropriate container for disposal, avoiding dust generation.[3] For liquid spills, soak up with an inert absorbent material.[8][14]
- Environmental Precautions: Prevent the substance from entering drains or waterways.[3][12]

First Aid

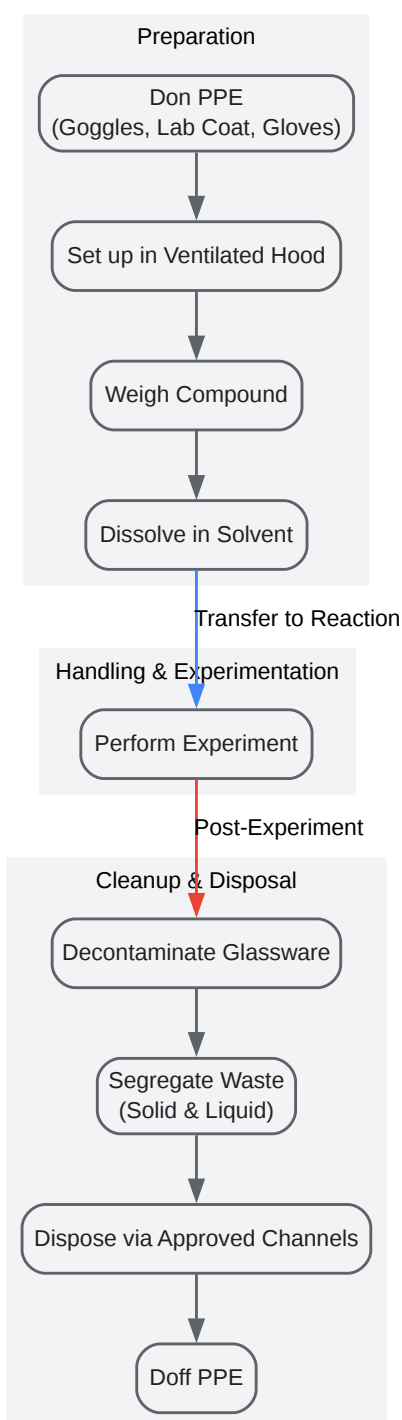
- Inhalation: Move the person to fresh air. If symptoms occur, get medical attention.[8][14]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[5][14]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Get immediate medical attention.[14][15]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if symptoms occur.[8][14]
- Advice to Physicians: Treat symptomatically and supportively. There is no specific antidote. [5] The primary concern with significant exposure is the potential for methemoglobinemia.

Environmental Fate and Ecotoxicity

- Soil: Diflubenzuron is non-persistent in soil, with biodegradation being the major route of dissipation (aerobic half-life of 2.2 to 6.2 days).
- Water: It is relatively stable to hydrolysis in neutral and acidic conditions but degrades more rapidly in alkaline water.[2] Due to its properties, it is not expected to contaminate groundwater.[16][17]
- Aquatic Life: The compound is very highly toxic to aquatic invertebrates and crustaceans, as it interferes with their chitin synthesis.[2][17] It is considered practically non-toxic to fish.[10][18]
- Birds and Bees: Diflubenzuron has low toxicity to birds and is non-toxic to bees.[18][19]

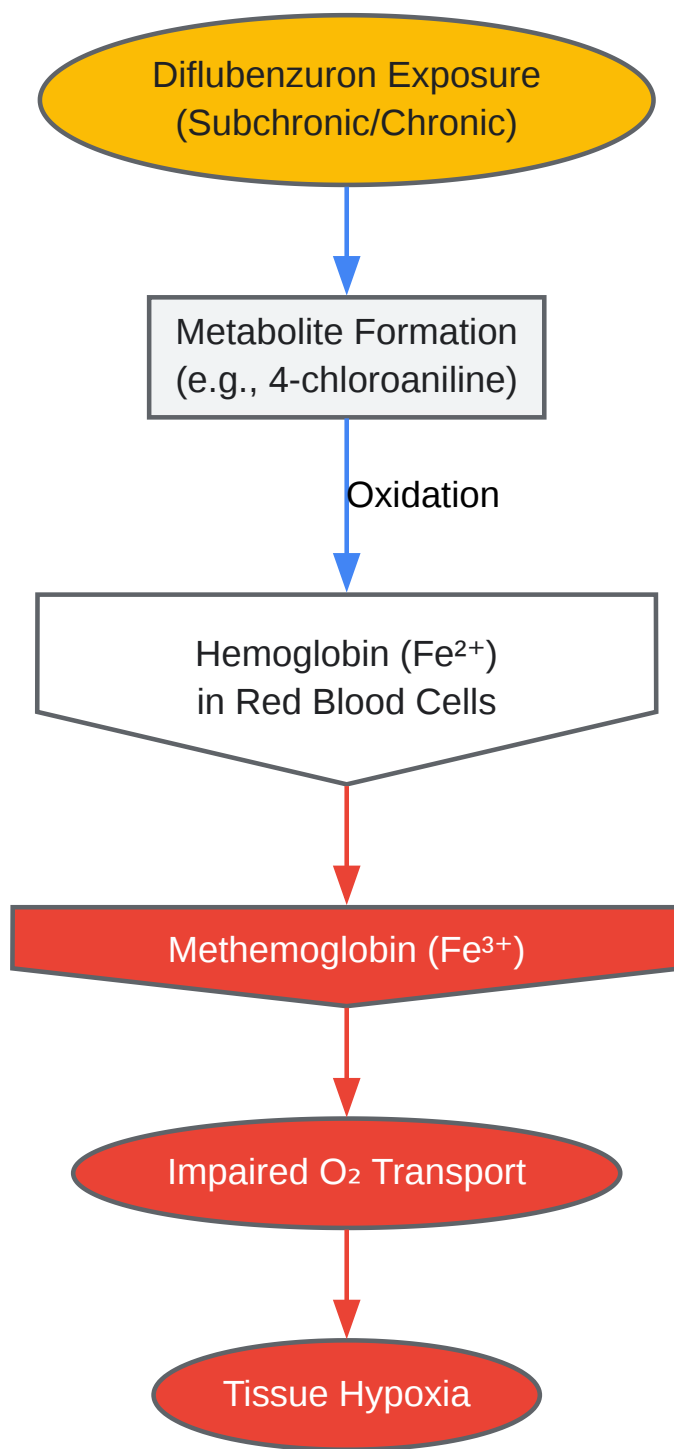
Visual Guides: Workflows and Mechanisms

The following diagrams illustrate key workflows and mechanisms related to Diflubenzuron.



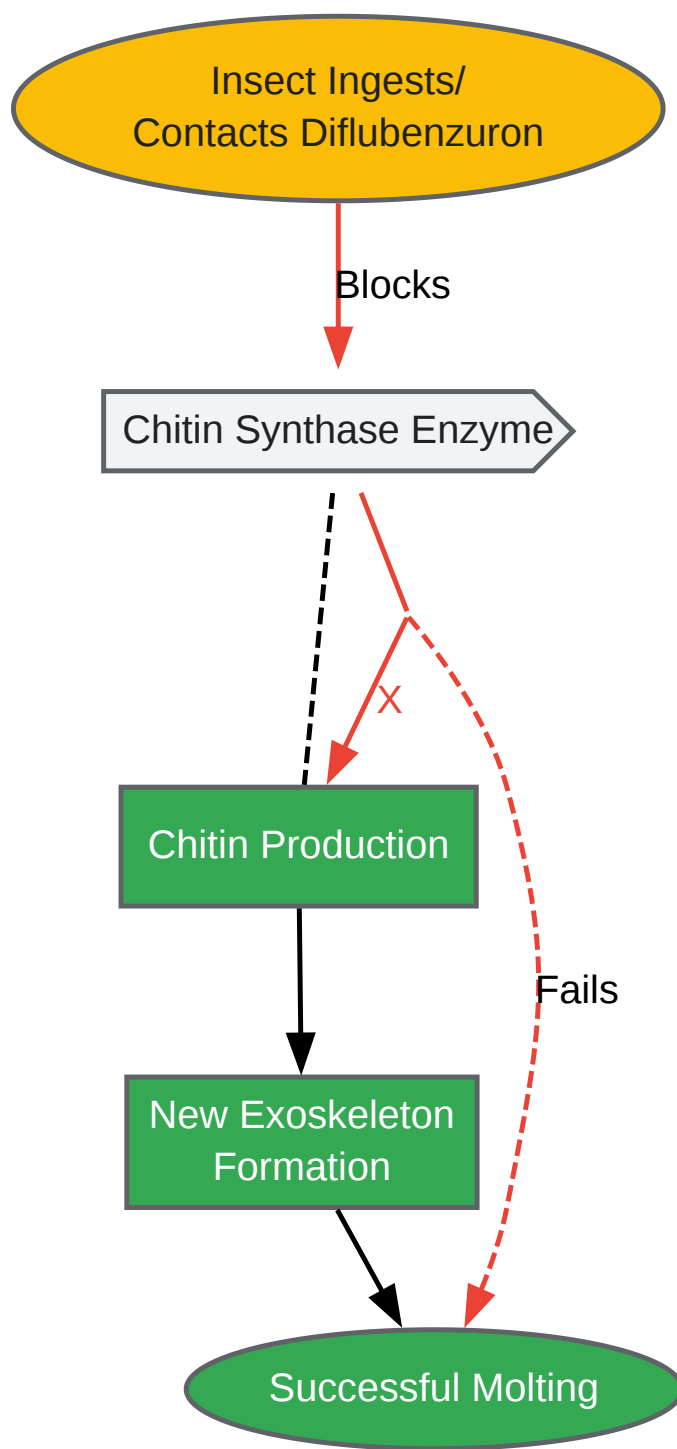
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Caption: Standard laboratory workflow for handling **Diflubenzuron-d4**.



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Caption: Primary toxic mechanism in mammals: methemoglobin formation.



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Caption: Insect-specific mechanism of action: chitin synthesis inhibition.

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